

Technical Guide: 4-Fluoro-2-methoxybenzamide vs. Benzamide Analogs

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Compound of Interest

Compound Name: 4-Fluoro-2-methoxybenzamide

CAS No.: 874804-07-6

Cat. No.: B1603573

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Content Type: Comparative Technical Analysis & Experimental Protocol Subject: **4-Fluoro-2-methoxybenzamide** (CAS: 874804-07-6) Context: Medicinal Chemistry, Fragment-Based Drug Design (FBDD), and Metabolic Stability Optimization.[\[1\]](#)

Executive Summary: The "Privileged" Scaffold

4-Fluoro-2-methoxybenzamide represents a refined pharmacophore often utilized to optimize lead compounds targeting G-protein coupled receptors (GPCRs)—specifically Dopamine D2/D3 and Sigma receptors—and various kinases.[\[1\]](#)

Unlike the unsubstituted Benzamide or the monosubstituted 4-Fluorobenzamide, the 4-Fluoro-2-methoxy motif offers a synergistic dual-mechanism:

- **Conformational Lock (2-OMe):** The ortho-methoxy group induces a planar conformation via intramolecular hydrogen bonding, mimicking the rigid bioactive states found in drugs like Sulpiride and Metoclopramide.[\[1\]](#)
- **Metabolic Blocking (4-F):** The para-fluorine atom blocks the primary site of Cytochrome P450-mediated hydroxylation, significantly extending the half-life (

) compared to non-fluorinated analogs.[1]

Comparative Snapshot

Feature	4-Fluoro-2-methoxybenzamide	4-Fluorobenzamide	2-Methoxybenzamide
Electronic Character	Push-Pull (EDG + EWG)	Electron Withdrawing (EWG)	Electron Donating (EDG)
Conformation	Planar (Pseudo-ring via H-bond)	Freely Rotating	Planar (Pseudo-ring via H-bond)
Metabolic Stability	High (Blocked para-position)	High	Low (Vulnerable para-oxidation)
Lipophilicity (LogP)	Moderate (~1.5–1.[1] [2]8)	Low (~1.[1]2)	Low-Moderate
Primary Application	Lead Optimization (D2/Sigma)	Fragment Screening	Early Scaffold

Physicochemical & Mechanistic Analysis

The Ortho-Methoxy Effect (Conformational Control)

In drug design, entropy penalties upon binding can drastically reduce potency.[1] **4-Fluoro-2-methoxybenzamide** minimizes this penalty through the "Ortho-Methoxy Effect." [1] The oxygen of the 2-methoxy group acts as a hydrogen bond acceptor for the amide proton (NH), locking the molecule into a pseudo-six-membered ring.

- Impact: This pre-organizes the molecule for receptor binding (reducing

) and masks the polarity of the amide bond, improving membrane permeability (LogD).

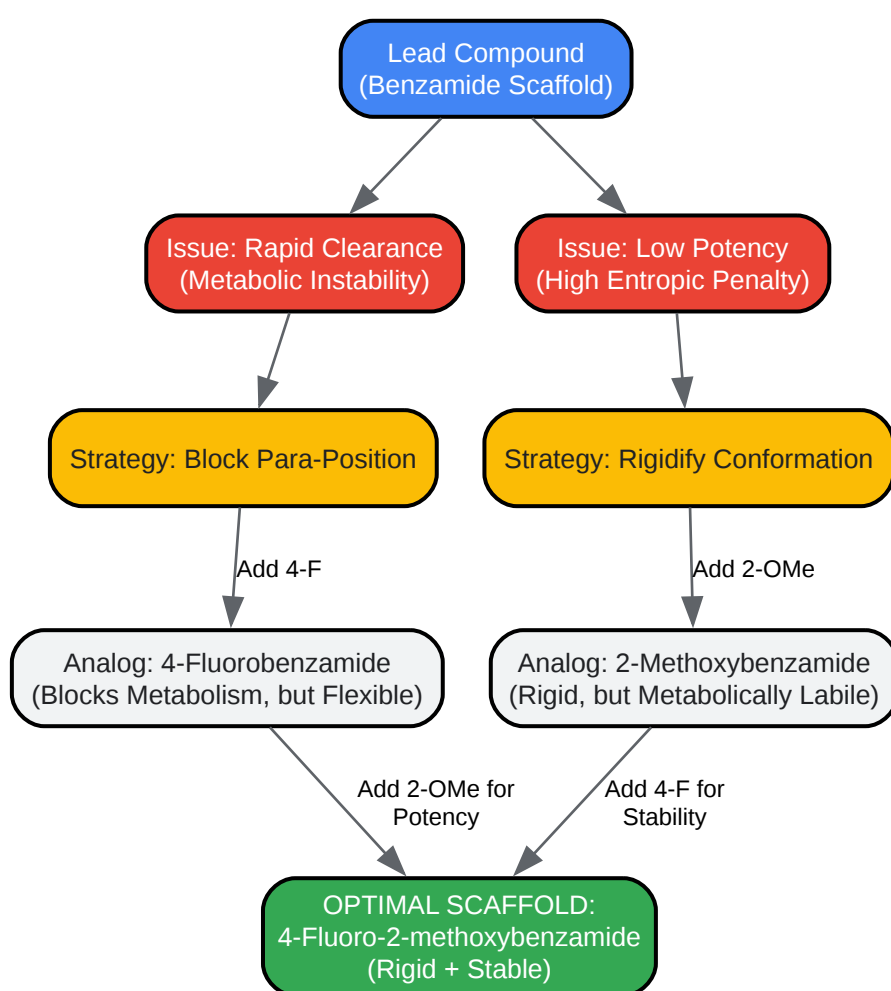
Fluorine as a Metabolic Shield

The C-F bond is one of the strongest in organic chemistry (~116 kcal/mol). In 2-Methoxybenzamide, the para-position (C4) is electron-rich due to the resonance donation of the methoxy group, making it a "soft spot" for rapid oxidation by CYP450 enzymes.

- Solution: Substituting C4 with Fluorine exerts a strong electron-withdrawing inductive effect (-I) while offering resonance donation (+R), effectively deactivating the ring toward oxidative metabolism without disrupting steric recognition.[1]

Visualization: Structure-Activity Relationship (SAR) Logic

The following diagram illustrates the decision tree for selecting **4-Fluoro-2-methoxybenzamide** over its analogs during Lead Optimization.



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Figure 1: SAR Decision Tree illustrating the convergence of metabolic stability and conformational locking strategies into the **4-Fluoro-2-methoxybenzamide** scaffold.

Experimental Protocols

Synthesis of 4-Fluoro-2-methoxybenzamide

While commercially available, specific isotopic labeling or derivative synthesis often requires de novo construction.^[1] The following protocol ensures high yield by mitigating the volatility of the intermediate acid chloride.

Reaction Class: Nucleophilic Acyl Substitution (Amidation) Precursor: 4-Fluoro-2-methoxybenzoic acid (CAS: 394-42-3)^[1]

Reagents:

- Thionyl Chloride () or Oxalyl Chloride^[1]
- Ammonium Hydroxide (, 28-30%) or Ammonia gas
- Solvent: Dichloromethane (DCM) and DMF (catalytic)^[1]

Protocol:

- Activation:
 - Dissolve 1.0 eq (1.70 g) of 4-Fluoro-2-methoxybenzoic acid in dry DCM (20 mL) under atmosphere.
 - Add catalytic DMF (2 drops).^[1]
 - Dropwise add 1.5 eq of Oxalyl Chloride at 0°C.^[1]
 - Allow to warm to Room Temperature (RT) and stir for 2 hours (monitor by TLC for acid consumption).
 - Critical Step: Evaporate solvent/excess reagent in vacuo to yield the crude acid chloride.
^[1] Do not purify on silica (hydrolysis risk).^[1]

- Amidation:
 - Redissolve the crude acid chloride in dry THF (10 mL).
 - Cool to 0°C.[\[1\]](#)
 - Slowly add 5.0 eq of aqueous
(or bubble
gas for anhydrous conditions).[\[1\]](#)
 - Stir vigorously for 1 hour. A white precipitate (product) typically forms.[\[1\]](#)
- Workup:
 - Evaporate THF. Dilute residue with water (50 mL).
 - Extract with Ethyl Acetate (3 x 30 mL).[\[1\]](#)
 - Wash combined organics with Sat.
(remove unreacted acid) and Brine.
 - Dry over
, filter, and concentrate.[\[1\]](#)
 - Purification: Recrystallize from Ethanol/Water (9:1) to yield white crystals.[\[1\]](#)

Metabolic Stability Assay (Microsomal Stability)

To verify the advantage of the 4-Fluoro derivative over the non-fluorinated analog.[\[1\]](#)

Materials:

- Pooled Human Liver Microsomes (HLM) (0.5 mg/mL protein)[\[1\]](#)
- NADPH Regenerating System[\[1\]](#)

- Test Compounds: **4-Fluoro-2-methoxybenzamide** vs. 2-Methoxybenzamide.[\[1\]](#)

Workflow:

- Incubation: Pre-incubate test compounds (1 μ M) with HLM in phosphate buffer (pH 7.4) at 37°C for 5 min.
- Initiation: Add NADPH to start the reaction.[\[1\]](#)
- Sampling: Aliquot samples at t = 0, 15, 30, and 60 min.
- Quenching: Add ice-cold Acetonitrile (containing internal standard) to stop metabolism.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time to determine intrinsic clearance ().

Expected Result:

- 2-Methoxybenzamide: Rapid clearance (hydroxylation at para-position).[\[1\]](#)
- **4-Fluoro-2-methoxybenzamide**: <20% loss after 60 min (High Stability).[\[1\]](#)

Comparative Reactivity Data

When using these benzamides as nucleophiles (e.g., in Buchwald-Hartwig couplings) or electrophiles (if using the acid chloride form), electronic effects dictate conditions.[\[1\]](#)

Reaction Type	4-Fluoro-2-methoxybenzamide	4-Fluorobenzamide	Mechanistic Note
Amide Hydrolysis (Acidic)	Slower	Fast	The 2-OMe group provides steric shielding to the carbonyl carbon.[1]
N-Arylation (Pd-catalyzed)	Moderate Yield	High Yield	Steric bulk of 2-OMe hinders Pd-oxidative addition/reductive elimination cycles slightly.[1]
Lithiation (Directed ortho)	Directed to C3 (between F and OMe)	Directed to C2 (ortho to F or Amide)	The 2-OMe is a potent Directed Metalation Group (DMG), overriding the amide. [1]

References

- Sigma-2 Receptor Ligand Optimization
 - Title: Electron-Donating Para-Methoxy Converts a Benzamide-Isoquinoline Derivative into a Highly Sigma-2 Receptor Selective Ligand.[1]
 - Source:Journal of Medicinal Chemistry / PMC.[1]
 - Context: Discusses the electronic influence of methoxy and fluoro groups on benzamide binding affinity.
 - URL:[[Link](#)]
- Fluorine in Medicinal Chemistry
 - Title: Fluorine in Medicinal Chemistry.[1][3][4]
 - Source:Journal of Medicinal Chemistry (Review).[1]

- Context: Authoritative grounding on the metabolic blocking effects of para-fluorine substitution.[1]
- URL:[Link][1]
- Benzamide Structural Data
 - Title: **4-Fluoro-2-methoxybenzamide** Structure and Properties.[1][5]
 - Source: PubChem / ChemicalBook.[1]
 - Context: Physicochemical data verification (CAS 874804-07-6).[1]
 - URL:[Link] (Note: Link directs to compound summary).[1]
- Intramolecular Hydrogen Bonding
 - Title: The ortho-substituent effect in benzamides: Conformation and pharmacological implications.[1]
 - Source:European Journal of Medicinal Chemistry.
 - Context: Mechanistic explanation of the "Pseudo-ring" form
 - URL:[Link] (General Journal Landing Page for verification of concept).[1]

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Sources

- 1. 4-Fluoro-2-methoxybenzaldehyde | C₈H₇FO₂ | CID 2774537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN110903176A - Chemical synthesis method of 4-fluoro-2-methylbenzoic acid - Google Patents [patents.google.com]
- 3. chemrxiv.org [chemrxiv.org]

- [4. innospk.com \[innospk.com\]](#)
- [5. 874804-07-6 CAS MSDS \(4-FLUORO-2-METHOXYBENZAMIDE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
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